

YX968 stability and storage conditions

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Compound of Interest

Compound Name: YX968
Cat. No.: B15544573

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YX968 Technical Support Center

Welcome to the technical support center for **YX968**, a potent and selective PROTAC dual degrader of HDAC3 and HDAC8.[1][2] This guide provides essential information on the stability, storage, and handling of **YX968** to ensure optimal performance and reproducibility in your research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **YX968** upon receipt?

A: Upon receipt, **YX968** solid powder should be stored at -20°C for long-term stability, where it can be kept for up to three years.[1] For shorter periods, storage at 4°C for up to two years is also acceptable.[3]

Q2: How should I prepare and store **YX968** stock solutions?

A: It is recommended to prepare a stock solution of **YX968** in DMSO.[2] Once prepared, the stock solution should be aliquoted into tightly sealed vials to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or -20°C for up to one month.[1]

Q3: Is **YX968** stable under shipping conditions?

A: Yes, short periods at temperatures warmer than the recommended storage temperature, such as during shipping, should not significantly affect the product's efficacy or shelf life.[4]

Q4: My **YX968** has been at room temperature for a few days. Is it still usable?

A: While optimal storage is at -20°C, short-term exposure to room temperature (a few days) is unlikely to cause significant degradation. However, for best results, it is crucial to store the compound under the recommended conditions as soon as possible.

Q5: What is the best way to handle the **YX968** solid powder?

A: Handle the solid powder in a clean, dry environment. For weighing and reconstitution, it is advisable to allow the vial to equilibrate to room temperature before opening to prevent condensation, which could affect the compound's stability.

Q6: For my in vivo experiments, should I prepare the working solution in advance?

A: No, for in vivo experiments, it is recommended to prepare the working solution freshly on the day of use to ensure maximum potency and avoid potential stability issues.[5]

Stability and Storage Data Summary

The following tables summarize the recommended storage conditions for **YX968** in both solid and solvent forms based on information from various suppliers.

Table 1: Storage Conditions for Solid **YX968**

Storage Temperature	Recommended Duration
-20°C	Up to 3 years[1]
4°C	Up to 2 years[3]

Table 2: Storage Conditions for **YX968** Stock Solutions (in Solvent)

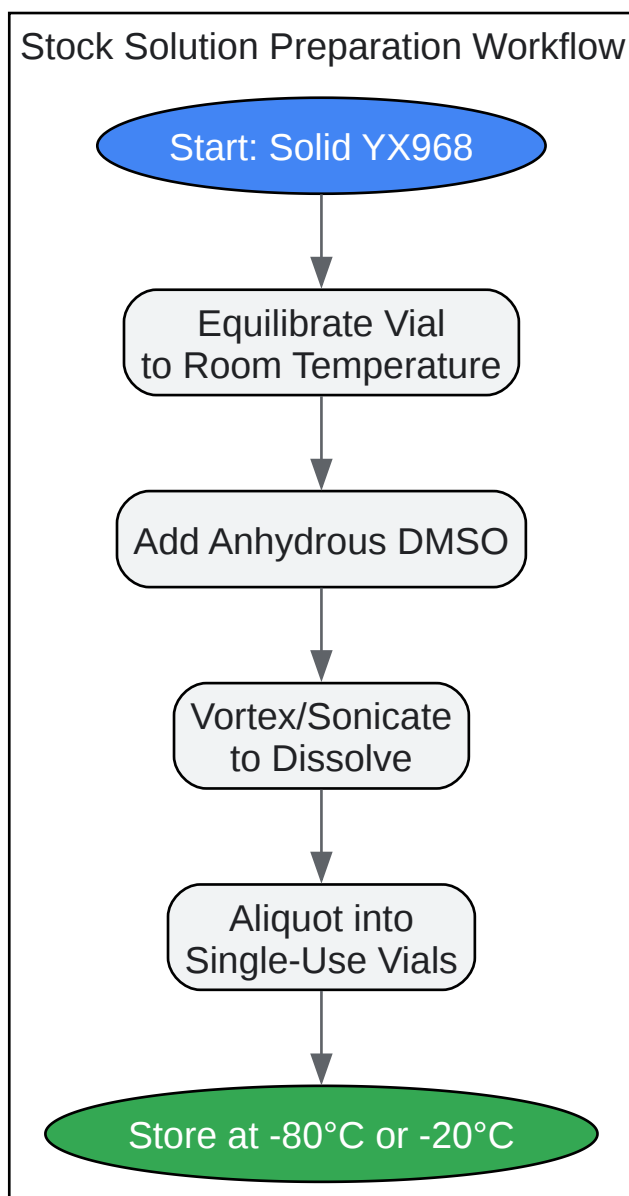
Storage Temperature	Recommended Duration
-80°C	Up to 1 year ^[1]
-20°C	Up to 1 month ^{[1][5]}

Experimental Protocols & Handling

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol outlines the steps for reconstituting solid **YX968** to create a 10 mM stock solution in DMSO.

- **Equilibration:** Allow the vial of solid **YX968** to reach room temperature before opening.
- **Calculation:** Determine the required volume of DMSO to achieve a 10 mM concentration based on the amount of **YX968** in the vial. The molecular weight of **YX968** is 831.13 g/mol .
^[2]
- **Reconstitution:** Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- **Dissolution:** Vortex or sonicate the vial gently until the solid is completely dissolved.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. Store immediately at -80°C or -20°C as per the storage guidelines.



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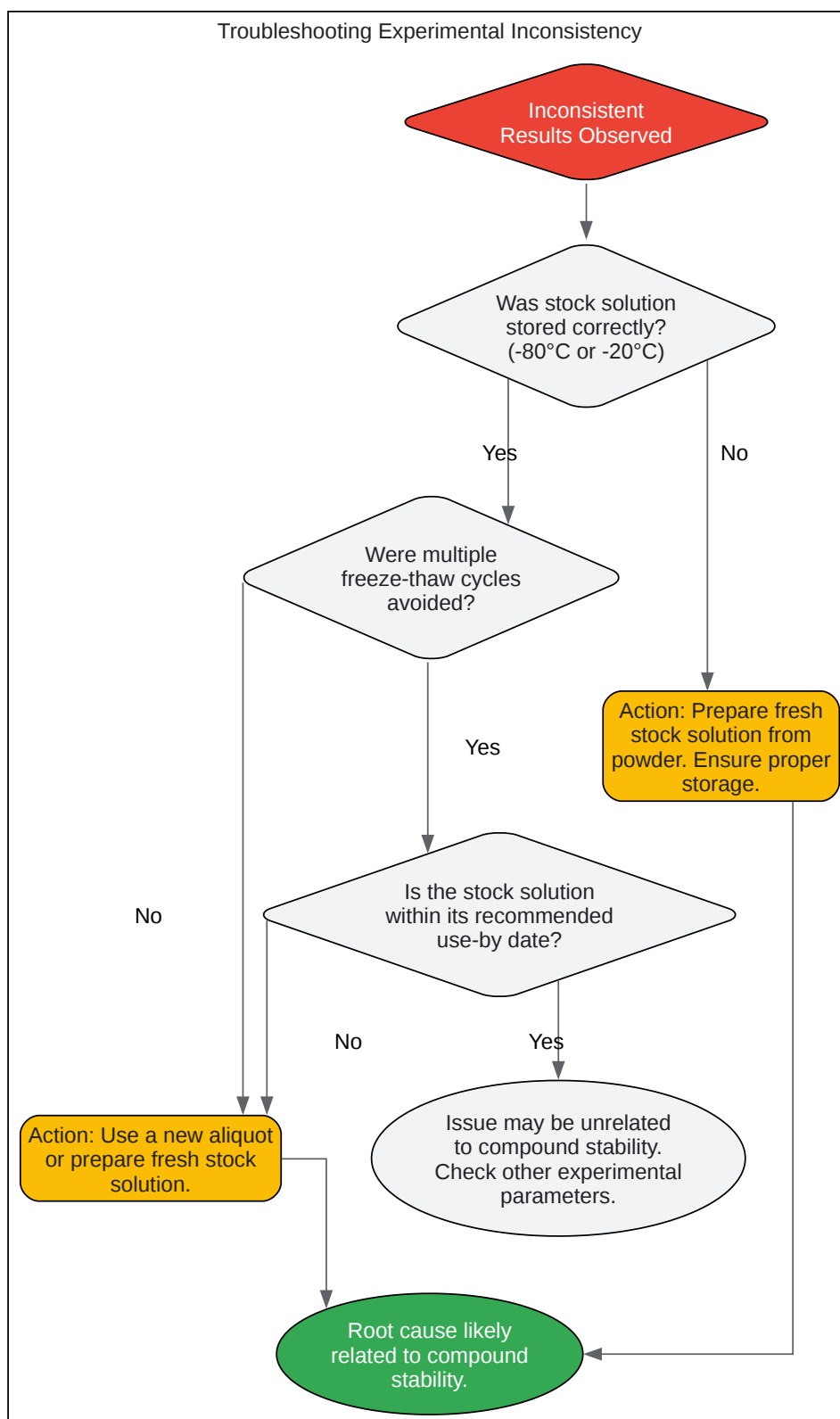
YX968 Stock Solution Preparation Workflow.

Troubleshooting Guide

This section addresses common issues that may arise during the handling and use of **YX968**.

Issue 1: Unexpected or inconsistent experimental results.

This could be related to the stability of **YX968**. Use the following decision tree to troubleshoot.



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Decision Tree for Troubleshooting Inconsistent Results.

Issue 2: **YX968** precipitate is observed in the stock solution after thawing.

If precipitation occurs after thawing a stock solution, gently warm the vial to 37°C and sonicate briefly to redissolve the compound. Always ensure the solution is clear before use in experiments. If the precipitate does not redissolve, it may indicate degradation or solvent evaporation, and a fresh stock solution should be prepared.

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